chemical properties of 6-Chloro-2-iodo-1H-indole

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Compound of Interest

Compound Name: *6-Chloro-2-iodo-1H-indole*

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6-Chloro-2-iodo-1H-indole: A Strategic Scaffold for Orthogonal Functionalization in Advanced Synthesis

Executive Summary

In the realm of modern synthetic chemistry and drug discovery, dihalogenated heterocycles serve as critical building blocks for constructing complex molecular architectures. **6-Chloro-2-iodo-1H-indole** is a highly specialized, bifunctional scaffold that offers unparalleled control over sequential cross-coupling reactions. By exploiting the inherent thermodynamic differences between the C2-iodine and C6-chlorine bonds, researchers can achieve precise, orthogonal functionalization. This technical guide explores the physicochemical properties, mechanistic reactivity, and validated synthetic protocols for deploying **6-Chloro-2-iodo-1H-indole** in advanced drug development workflows.

Physicochemical Profiling

Understanding the baseline physical and chemical properties of **6-Chloro-2-iodo-1H-indole** is essential for maintaining reagent integrity and predicting its behavior in scalable synthetic routes. Due to the photosensitivity of the carbon-iodine (C-I) bond, strict storage parameters must be adhered to[1].

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Property	Value
Chemical Name	6-Chloro-2-iodo-1H-indole
CAS Registry Number	1388076-57-0[2][3]
Molecular Formula	C H ClIN[3]
Molecular Weight	277.49 g/mol [3]
InChIKey	DVPWQKAMZSITGJ-UHFFFAOYSA-N[3]
Storage Conditions	2–8°C, inert atmosphere (Ar/N), protect from light[1]

Structural and Electronic Causality: The Logic of Orthogonal Reactivity

The strategic value of **6-Chloro-2-iodo-1H-indole** lies in the differential bond dissociation energies (BDE) of its two halogen substituents.

- C2-I Bond Activation: The C-I bond is relatively weak (BDE

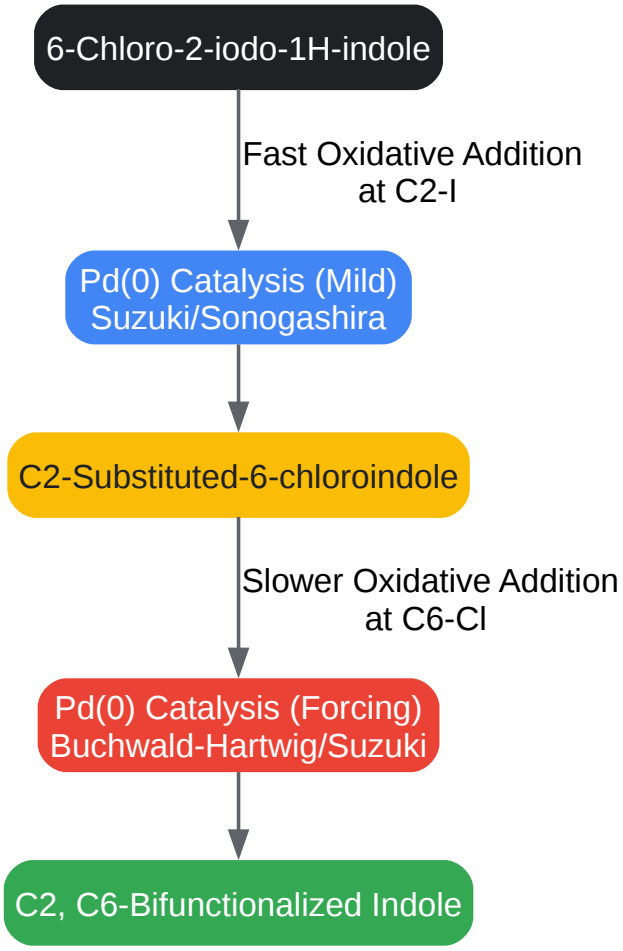
  234 kJ/mol). This allows low-valent transition metals, such as Pd(0), to undergo rapid oxidative addition at room temperature or under mild heating[4].

- C6-Cl Bond Preservation: The C-Cl bond is significantly stronger (BDE

  400 kJ/mol). During the initial C2-functionalization, the C6-Cl bond remains completely inert. It acts as a latent electrophile, requiring more forcing conditions (e.g., elevated temperatures, specialized electron-rich phosphine ligands) for subsequent activation[4][5].

This thermodynamic differential creates a self-validating system for sequential coupling: the complete consumption of the C-I bond can be monitored via Thin-Layer Chromatography (TLC) without risk of premature C-Cl cleavage, ensuring high regioselectivity.

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Caption: Orthogonal cross-coupling logic leveraging C-I vs. C-Cl bond dissociation energies.

Experimental Methodologies

As a Senior Application Scientist, I emphasize that protocols must not only list steps but establish the causality behind each reagent choice to ensure reproducibility and high yield.

Protocol 1: Regioselective Synthesis of **6-Chloro-2-iodo-1H-indole**

Direct iodination of unprotected indoles typically fails due to the inherent nucleophilicity of the C3 position. To force iodination at C2, the indole nitrogen must be protected with a strongly electron-withdrawing and sterically demanding group[5][6].

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Step 1: N-Protection (Blocking C3 Reactivity)

- Suspend 6-chloroindole (1.0 equiv) in anhydrous THF under argon.
- Add NaH (1.2 equiv, 60% dispersion in mineral oil) at 0 °C to deprotonate the indole nitrogen.
- Add benzenesulfonyl chloride (1.1 equiv) dropwise. Causality: The phenylsulfonyl group pulls electron density away from the pyrrole ring, deactivating the C3 position and directing subsequent lithiation exclusively to the C2 position.

Step 2: C2-Lithiation and Iodination

- Cool the 1-(phenylsulfonyl)-6-chloroindole solution to -78 °C.
- Add Lithium Diisopropylamide (LDA, 1.5 equiv) dropwise and stir for 1 hour.
- Quench the lithiated intermediate with 1,2-diiodoethane (1.5 equiv) in THF. Causality: LDA is a non-nucleophilic base that selectively deprotonates the highly acidic C2 proton. 1,2-diiodoethane is chosen over elemental iodine (I

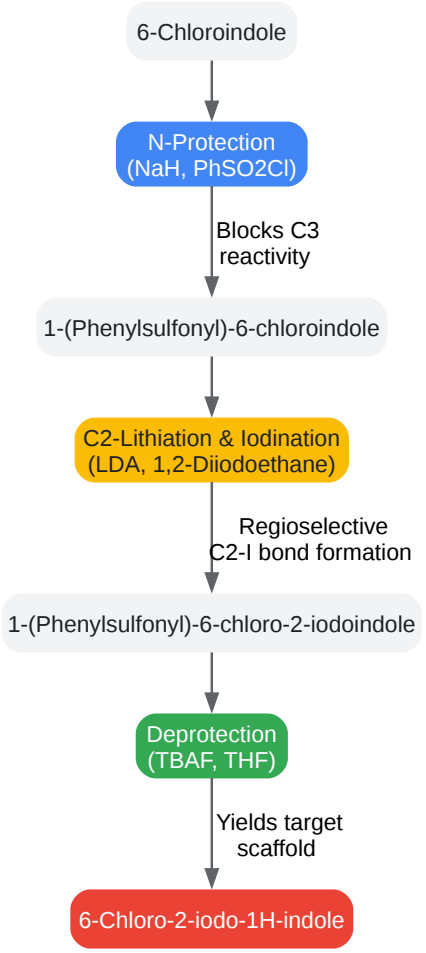
) because it acts as a mild, controlled electrophilic iodine source, preventing oxidative dimerization of the indole rings[5][6].

Step 3: Deprotection

- Treat the resulting intermediate with Tetrabutylammonium fluoride (TBAF, 1.0 M in THF) at reflux for 4 hours[5][6].
- Partition between EtOAc and H

  O, wash with brine, and purify via silica gel chromatography. Causality: TBAF selectively cleaves the N-S bond of the phenylsulfonyl group via fluoride attack on the silicon/sulfur center, leaving both the newly formed C-I bond and the existing C-Cl bond completely intact[6].

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Caption: Workflow for regioselective synthesis of **6-Chloro-2-iodo-1H-indole** via N-protection.

Protocol 2: Orthogonal Suzuki-Miyaura Cross-Coupling at C2

This protocol validates the orthogonal reactivity by selectively coupling an aryl group at C2 while preserving the C6-Cl bond[5][6].

- Preparation: In a Schlenk flask, combine **6-Chloro-2-iodo-1H-indole** (1.0 equiv), an arylboronic acid (1.05 equiv), and Na

  CO

  (2.0 equiv).

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- Solvent & Degassing: Add a mixture of THF/H

  O (4:1 v/v). Degas the mixture via three freeze-pump-thaw cycles. Causality: Oxygen must be rigorously excluded to prevent the oxidation of the Pd(0) catalyst to inactive Pd(II) species.

- Catalyst Addition: Add Pd(PPh

)

  (5 mol%) under argon. Causality: Tetrakis(triphenylphosphine)palladium(0) is a standard, mild catalyst. Its moderate electron richness is perfectly tuned to insert into the weak C-I bond at low temperatures but is insufficient to activate the C-Cl bond.

- Execution: Heat the reaction to 60 °C for 4–6 hours. Monitor via TLC until the starting indole is consumed.

- Workup: Cool to room temperature, extract with EtOAc, dry over MgSO

  , and purify. The resulting product is a C2-aryl-6-chloroindole, ready for late-stage Buchwald-Hartwig amination or a second Suzuki coupling at the C6 position.

Applications in Advanced Drug Development

The **6-Chloro-2-iodo-1H-indole** scaffold is highly prized in medicinal chemistry for generating libraries of bis-functionalized indoles. Recent pharmacological studies have highlighted the profound biological activity of multi-halogenated indoles. For example, specific halogenation patterns on the indole ring (such as 4-bromo-6-chloroindole and 6-bromo-4-iodoindole) have demonstrated potent bactericidal activity against methicillin-resistant Staphylococcus aureus (MRSA) and multidrug-resistant Acinetobacter baumannii, effectively inhibiting biofilm formation and downregulating quorum-sensing virulence genes[7][8].

Furthermore, 2-iodoindoles serve as critical precursors for the total synthesis of complex natural products, such as aspidosperma alkaloids, and the development of novel pyruvate kinase inhibitors[4][6]. By utilizing **6-Chloro-2-iodo-1H-indole**, drug development professionals can rapidly iterate through Structure-Activity Relationship (SAR) studies by sequentially modifying the C2 and C6 vectors.

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